

Acalisib stock solution stability

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Compound Focus: Acalisib

CAS No.: 870281-34-8

Cat. No.: S548988

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Storage & Handling Guidelines

For optimal stability, it is crucial to follow the handling and storage guidelines provided by manufacturers. The table below summarizes the key recommendations.

Aspect	Recommendation
Storage Temperature	Desiccate at -20°C [1].
Solubility	125 mg/mL (311.41 mM) in DMSO [1] [2]. Ultrasonic treatment may be needed to dissolve [1].
General Handling	Prepare stock solutions in advance if needed; seal tightly and store below -20°C . Warm vial to room temperature before opening to prevent condensation [1].

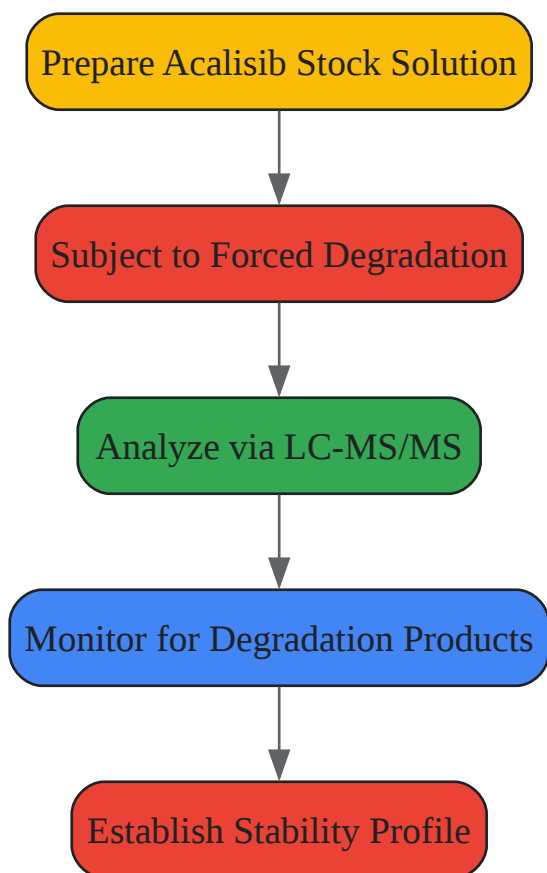
Recommended Protocol for Stock Solution Preparation

Here is a detailed methodology for preparing a 10 mM stock solution of **Acalisib**, based on the solubility data provided.

- **Calculation:** To prepare 1 mL of a 10 mM solution, you will need **Acalisib** powder with a molecular weight of 401.4 g/mol [1]. The mass required is calculated as follows:
 - $(10 \text{ mmol/L}) * (0.001 \text{ L}) * (401.4 \text{ g/mol}) = \mathbf{4.014 \text{ mg}}$
- **Weighing:** Accurately weigh out 4.014 mg of **Acalisib** using an analytical balance.
- **Dissolution:** Transfer the weighed powder to a 1 mL volumetric vial. Add anhydrous DMSO to bring the total volume to 1 mL.
- **Mixing:** If the compound does not dissolve immediately, warm the vial in a 37°C water bath and sonicate it for a short period to aid dissolution [1].
- **Aliquoting:** To minimize freeze-thaw cycles and reduce the risk of contamination, aliquot the stock solution into smaller, single-use vials.
- **Storage:** Seal the aliquots tightly and store them at -20°C, protected from light [1] [2].

Stability-Indicating Assay Methodology

To establish a definitive shelf-life for your specific stock solutions, you can implement a stability-indicating assay method (SIAM). While not described for **Acalisib** specifically, the following approach, adapted from a study on a similar drug (Alpelisib), provides a robust framework [3].



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Experimental Workflow for Stability Testing:

- **Forced Degradation Studies:** Expose your **Acalisib** stock solution to various stress conditions to intentionally induce degradation. Standard conditions recommended by the International Council for Harmonisation (ICH) include [3]:
 - **Acidic and Basic Hydrolysis:** Treat with small volumes of HCl or NaOH.
 - **Oxidative Stress:** Treat with hydrogen peroxide (e.g., 3%).
 - **Photolytic Stress:** Expose to UV or visible light.
- **Analysis with LC-MS/MS:** Analyze the stressed samples alongside a fresh, unstressed control using Liquid Chromatography coupled with tandem Mass Spectrometry (LC-MS/MS). This is a highly effective method for separating the parent drug from its degradation products [3] [4].
 - **Chromatographic Separation:** Use a reversed-phase C18 column (e.g., 50 mm x 2.1 mm, 5 μm) with a gradient elution of 0.1% formic acid in water and 0.1% formic acid in acetonitrile [4].

- **Mass Spectrometric Detection:** Operate the mass spectrometer in positive electrospray ionization (ESI+) and Multiple Reaction Monitoring (MRM) mode. For **Acalisib**, you would need to optimize the MRM transition (precursor ion > product ion) [4].
- **Data Interpretation:** A stable stock solution will show a single, predominant peak for **Acalisib** in the chromatogram. The appearance of new peaks after stress testing indicates the formation of degradation products. The stability of your stock solution under storage conditions is confirmed by the absence of these new peaks over time.

Frequently Asked Questions

Q1: How long can I store my Acalisib stock solution at -20°C? While one supplier suggests stock solutions can be stored below -20°C for "several months," this is not a guaranteed shelf-life [1]. The stability can be influenced by factors like the specific DMSO used, the presence of water, and the number of freeze-thaw cycles. It is highly recommended to determine the stability in your own lab using the SIAM approach outlined above.

Q2: What should I do if my stock solution shows precipitation or gives an unexpected experimental result? First, visually inspect the solution for crystals or particles. If precipitation is suspected, try warming the vial gently to 37°C and sonicating it to re-dissolve the compound [1]. If the problem persists or your results are inconsistent, the solution may have degraded. The most reliable course of action is to prepare a fresh stock solution and use the LC-MS/MS method to check the purity of the old versus the new solution [3] [4].

Q3: Can I use a different solvent besides DMSO? The provided data specifies high solubility in DMSO (125 mg/mL) [1] [2]. Using an alternative solvent is not recommended without first conducting solubility and stability tests to ensure the compound remains soluble and stable.

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